

2,6-Dibromobenzaldehyde molecular structure and weight

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Compound of Interest

Compound Name: 2,6-Dibromobenzaldehyde

Cat. No.: B1337937

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An In-depth Technical Guide to **2,6-Dibromobenzaldehyde** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2,6-Dibromobenzaldehyde**, a key intermediate in various fields of chemical synthesis.

Core Properties of 2,6-Dibromobenzaldehyde

2,6-Dibromobenzaldehyde is an aromatic compound with the chemical formula $C_7H_4Br_2O$.^[1]^[2]^[3]^[4] It serves as a vital building block in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.^[2]^[3] Its reactivity allows for the creation of diverse molecular derivatives, making it a valuable component in drug discovery and material science.^[3] The compound typically appears as an off-white or yellow crystalline powder.^[2]^[3]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **2,6-Dibromobenzaldehyde**:

Property	Value	Source
Molecular Weight	263.91 g/mol	[1][2]
Molecular Formula	C ₇ H ₄ Br ₂ O	[1][2][3][4]
CAS Number	67713-23-9	[1][2][3]
Melting Point	89-94 °C	[3][5]
Purity	≥97%	[3][4][5]
Appearance	White to yellow crystalline powder	[2][3][5]
SMILES	<chem>C1=CC(=C(C(=C1)Br)C=O)Br</chem>	[1]
IUPAC Name	2,6-dibromobenzaldehyde	[1]

Molecular Structure

The structure of **2,6-Dibromobenzaldehyde** consists of a benzene ring substituted with an aldehyde group (-CHO) and two bromine atoms at the ortho positions relative to the aldehyde.

Molecular structure of **2,6-Dibromobenzaldehyde**.

Experimental Protocols

Synthesis of 2,6-Dibromobenzaldehyde

A common method for the synthesis of **2,6-Dibromobenzaldehyde** involves the ortho-lithiation of 1,3-dibromobenzene followed by formylation.[6]

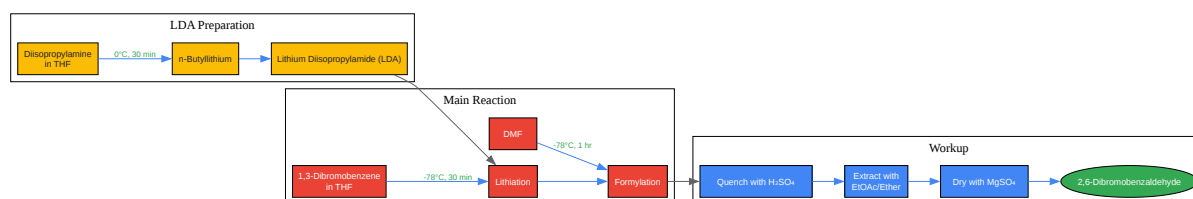
Materials:

- 1,3-dibromobenzene
- Diisopropylamine (iPr₂NH)
- n-Butyllithium (n-BuLi, 1.6 M solution)
- N,N-dimethylformamide (DMF)

- Tetrahydrofuran (THF)
- Sulfuric acid (H₂SO₄, 2.5 M)
- Ethyl acetate
- Ether
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- A solution of diisopropylamine (150 mmol) in tetrahydrofuran (180 mL) is cooled to 0 °C.
- n-Butyllithium (150 mmol, 94 mL of a 1.6 M solution) is slowly added to the solution, and the mixture is stirred at 0 °C for 30 minutes.
- The reaction mixture is then cooled to -78 °C.
- A solution of 1,3-dibromobenzene (74.6 mmol) in THF (80 mL) is added slowly over 20 minutes.
- The mixture is stirred at -78 °C for an additional 30 minutes.
- N,N-dimethylformamide (150 mmol, 11.6 mL) is added, and the reaction is stirred for 1 hour at -78 °C.
- The reaction is quenched by the addition of 2.5 M sulfuric acid (350 mL).
- The product is extracted with a 1:1 mixture of ethyl acetate and ether (3 x 300 mL).
- The combined organic phases are dried over anhydrous magnesium sulfate, filtered, and concentrated to yield **2,6-dibromobenzaldehyde**.^[6]



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Synthesis workflow for **2,6-Dibromobenzaldehyde**.

Characterization

The synthesized product is typically characterized by standard analytical techniques:

- Nuclear Magnetic Resonance (^1H NMR): The proton NMR spectrum in CDCl_3 would show a characteristic aldehyde proton signal around δ 10.3 ppm (singlet), and aromatic proton signals between δ 7.2-7.7 ppm.[6]
- Gas Chromatography (GC): Used to determine the purity of the final product, which is typically expected to be >98%.[3][5]
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.
- Infrared (IR) Spectroscopy: To identify the characteristic carbonyl ($\text{C}=\text{O}$) stretch of the aldehyde group.

Applications in Research and Development

2,6-Dibromobenzaldehyde is a versatile intermediate with significant applications in several areas of chemical research and industry:

- **Pharmaceutical Synthesis:** It serves as a precursor in the synthesis of various biologically active molecules, including potential anti-cancer agents.[3]
- **Agrochemicals:** It is used as a building block for the development of new pesticides.[2]
- **Material Science:** The compound is utilized in the synthesis of specialty polymers, liquid crystals, and dyes, contributing to advancements in electronics and textiles.[3]
- **Organic Synthesis:** Its reactivity makes it a valuable tool for introducing bromine and aldehyde functionalities into complex organic molecules.[2][6]

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